

Camizestrant CDK4/6 inhibitor combination tolerability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Camizestrant

CAS No.: 2222844-89-3

Cat. No.: S1965369

[Get Quote](#)

Adverse Event Profile by Combination

CDK4/6 Inhibitor	Most Common Treatment-Emergent Adverse Event(s) (TEAEs)	Key Hematological Laboratory Abnormalities
Abemaciclib	Diarrhea (87.5%)	Information not specified in detail
Palbociclib	Neutropenia (80%)	Information not specified in detail
Ribociclib	Neutropenia (32.1% with 400 mg; 53.1% with 600 mg)	Information not specified in detail

Experimental Protocol & Trial Design

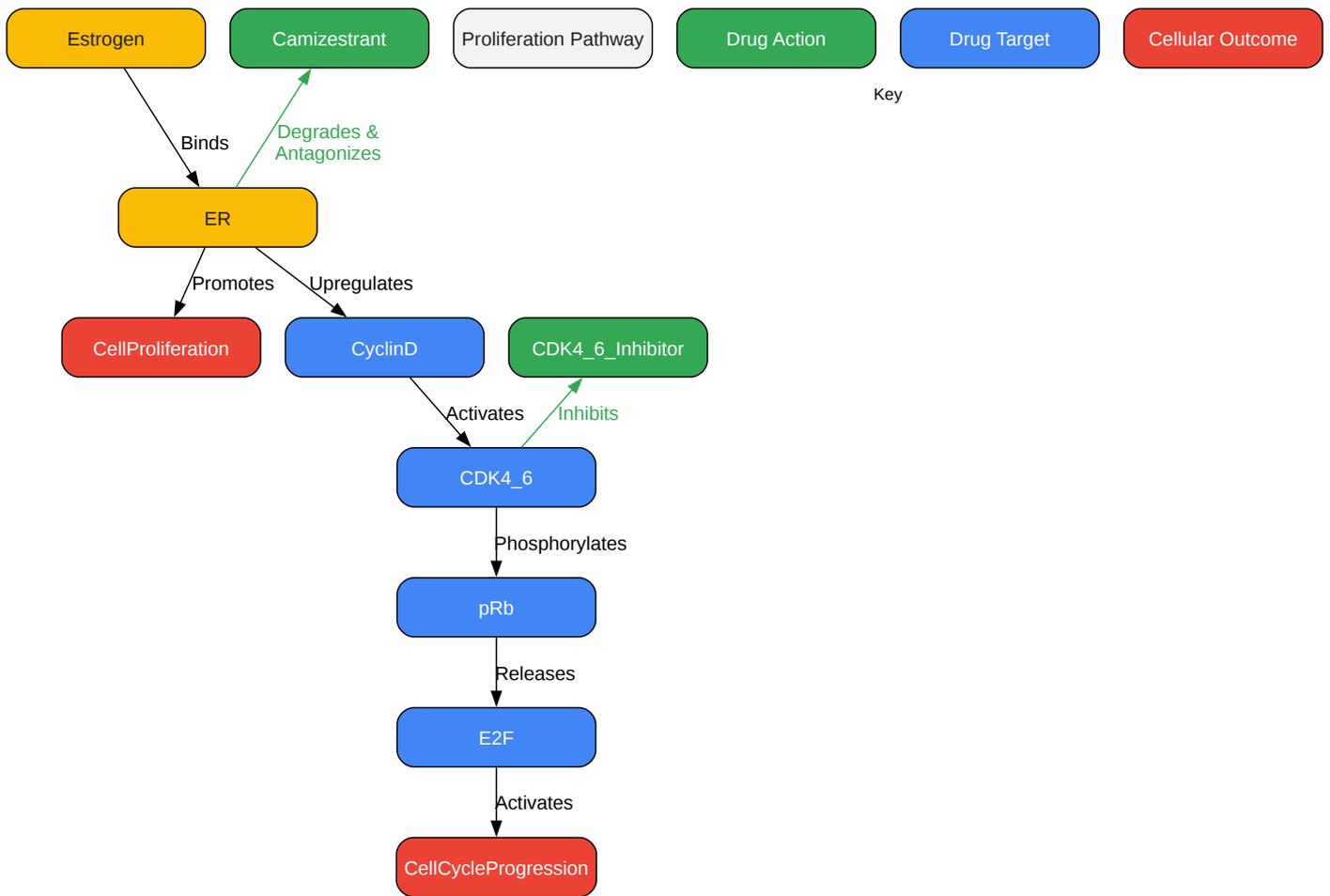
The tolerability data comes from the **SERENA-1 trial (NCT03616587)**, a phase I, multi-part, open-label study [1]. Here is a summary of its key methodological details:

- Patient Population:** Women with ER-positive, HER2-negative advanced breast cancer who had received a median of 2 prior regimens for advanced disease. A majority (83%) had received a prior CDK4/6 inhibitor and 59% had received prior fulvestrant [2] [1].

- **Study Design:** Patients received oral, once-daily **camizestrant** at different dose levels (75 mg, 150 mg, or 300 mg) in combination with standard doses of abemaciclib, palbociclib, or ribociclib [1].
- **Primary Objective:** To investigate the safety and tolerability of the combinations and define dosing regimens for future trials [1].
- **Safety Assessments:** Included monitoring and recording all treatment-emergent adverse events and serious adverse events, with their severity graded [1].

Mechanism of Action Diagram

The following diagram illustrates the synergistic mechanism of **camizestrant** and CDK4/6 inhibitors, which target two key pathways in HR+ breast cancer cell proliferation.



Click to download full resolution via product page

This combined action leads to a more potent suppression of cancer cell growth than either approach alone [1] [3].

Key Tolerability Insights and Management

- **No Clinically Meaningful Drug-Drug Interactions:** The SERENA-1 trial found no evidence of such interactions between **camizestrant** and the three CDK4/6 inhibitors, supporting their combined use [2] [1].
- **Discontinuation Rates:** In the later-line SERENA-1 trial, **camizestrant** with CDK4/6 inhibitors showed encouraging clinical activity in a heavily pre-treated population [1]. In the first-line SERENA-6 trial, discontinuation rates due to adverse events were reported to be "very low and similar" between the **camizestrant** and control arms [4] [5].
- **Safety Profile Consistency:** The safety profile observed in these combinations aligns with the known side effects of each individual CDK4/6 inhibitor [6], with no new safety signals identified [4] [5].

Frequently Asked Questions (FAQs)

Q1: What is the recommended phase III dose of **camizestrant in combination with CDK4/6 inhibitors?**

Based on the SERENA-1 trial, the dose selected for phase III investigation is **camizestrant 75 mg once daily** in combination with standard doses of abemaciclib, palbociclib, or ribociclib [2] [1].

Q2: Are there patient-reported outcomes (PROs) supporting the tolerability of these combinations?

Yes, data from the SERENA-6 trial indicate that switching to **camizestrant** plus a CDK4/6 inhibitor significantly delayed the time to deterioration in symptoms like pain and also maintained global health status and quality of life compared to continuing with an aromatase inhibitor [7].

Q3: How does **camizestrant's tolerability compare with other SERDs in combination therapies?**

While head-to-head comparisons are not available, other next-generation oral SERDs like **elacestrant** have also shown manageable tolerability in early-phase trials when combined with CDK4/6 inhibitors, allowing for the administration of standard drug doses [8].

Need Custom Synthesis?

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com